

Application Notes and Protocols for 1-Dimethylamino-2-methylpentan-3-one

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Compound of Interest

Compound Name: 1-Dimethylamino-2-methylpentan-3-one

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This document provides detailed safety precautions, handling protocols, and emergency procedures for **1-Dimethylamino-2-methylpentan-3-one** (CAS No: 51690-03-0). The information is compiled to ensure the safe use of this compound in a laboratory setting.

Section 1: Chemical and Physical Properties

1-Dimethylamino-2-methylpentan-3-one is a colorless to light yellow liquid.[\[1\]](#) It is soluble in organic solvents like ethanol, acetone, and ether.[\[2\]](#)

Property	Value	Reference
Molecular Formula	C8H17NO	[3]
Molecular Weight	143.23 g/mol	[3] [4]
CAS Number	51690-03-0	[3]
Boiling Point	160-161 °C	[2]
Density	~0.84-0.88 g/mL	[2]

Section 2: Safety and Hazard Information

The toxicological properties of **1-Dimethylamino-2-methylpentan-3-one** have not been thoroughly investigated.^[3] Therefore, it should be handled with caution, assuming it is potentially hazardous. It is known to be irritating, corrosive, and slightly toxic.^[2] Contact with skin, eyes, or inhalation may cause irritation or injury.^[2]

GHS Hazard Classification:

Pictogram	Signal Word	Hazard Statements
	Warning	H317: May cause an allergic skin reaction. H319: Causes serious eye irritation.

Note: There are conflicting reports on GHS classification. One source indicates it may not meet GHS hazard criteria.^[4] However, it is prudent to adhere to the more stringent classification.

Precautionary Statements:

Code	Statement
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Section 3: Experimental Protocols

3.1 Personal Protective Equipment (PPE)

A comprehensive list of required PPE is provided below.

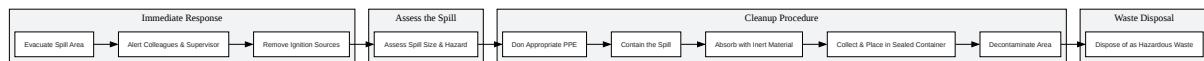
Category	Equipment	Specifications
Eye/Face Protection	Safety glasses with side-shields or goggles.	Must be worn at all times in the laboratory.
Skin Protection	Chemical-resistant gloves (e.g., nitrile).	Gloves must be inspected prior to use and disposed of properly after.[3]
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Respiratory Protection	Use in a well-ventilated area or under a fume hood.	For higher-level protection, use appropriate respirators (e.g., type OV/AG/P99 US or ABEK-P2 EU EN 143).[3]

3.2 Safe Handling Procedures

- Engineering Controls: All work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.[5][6] Eyewash stations and safety showers must be readily accessible.[6]
- Handling: Avoid contact with skin and eyes.[2][6] Do not breathe vapors or mist.[3] Avoid formation of dust and aerosols.[3][5]
- Storage: Store in a cool, dry, and well-ventilated place.[7] Keep the container tightly sealed. [3][5]
- Hygiene: Wash hands thoroughly after handling.[3]

3.3 Spill Response Protocol

In the event of a spill, follow the protocol outlined below.



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Caption: Workflow for responding to a chemical spill.

3.4 First Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[3]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[3]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[3]
Ingestion	DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[3]

Section 4: Firefighting and Disposal

4.1 Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Special Hazards: Combustion may produce carbon oxides, nitrogen oxides (NOx), and hydrogen chloride gas.[3]

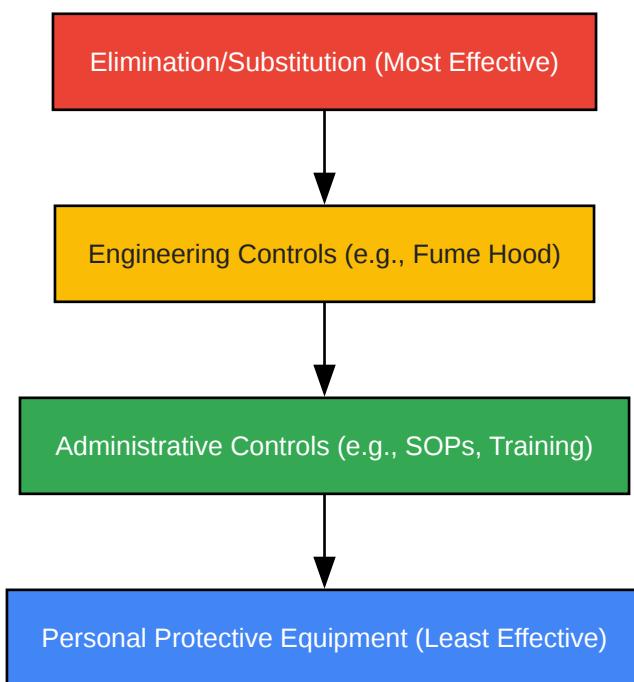
- Firefighter Protection: Wear self-contained breathing apparatus for firefighting if necessary.
[\[3\]](#)

4.2 Disposal Considerations

Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations. Do not let the product enter drains.[\[3\]](#)

Section 5: Logical Relationship of Safety Protocols

The following diagram illustrates the hierarchical relationship of safety measures when working with **1-Dimethylamino-2-methylpentan-3-one**.



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Caption: Hierarchy of safety controls.

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